

Essential Safety and Logistical Information for Handling 1-Bromoundecane-d3

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Compound of Interest

Compound Name: **1-Bromoundecane-d3**

Cat. No.: **B12403219**

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This guide provides critical safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **1-Bromoundecane-d3**. The following procedures are designed to ensure safe laboratory operations and proper disposal, fostering a secure research environment. While specific data for the deuterated form is limited, the safety precautions for 1-Bromoundecane are directly applicable due to their similar chemical structures and properties.

Physical and Chemical Properties

1-Bromoundecane is a colorless liquid.^[1] Key quantitative data for 1-Bromoundecane are summarized in the table below for easy reference.

Property	Value
Molecular Formula	<chem>C11H23Br</chem>
Molecular Weight	235.20 g/mol [2]
Appearance	Clear, colorless to yellowish liquid [2] [3]
Melting Point	-9 °C (15.8 °F)
Boiling Point	137 - 138 °C (278.6 - 280.4 °F) at 18 mmHg
Density	1.050 - 1.054 g/mL at 25 °C
Flash Point	> 110 °C (> 230 °F)
Solubility	Insoluble in water; Soluble in many organic solvents like ethers and alcohols.
Vapor Density	8.2 (vs air)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **1-Bromoundecane-d3** to prevent skin and eye irritation, as well as respiratory exposure. The minimum required PPE includes safety glasses, a lab coat, long pants, closed-toe shoes, and gloves.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory. A face shield is recommended when there is a risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected for integrity before each use and removed immediately after contact with the chemical.
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and fully buttoned.
Respiratory Protection	Chemical Fume Hood	All handling of the compound should be conducted in a certified chemical fume hood to avoid the inhalation of vapors.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential to minimize exposure and prevent accidents during the handling of **1-Bromoundecane-d3**.

Preparation

- Ensure the chemical fume hood is clean, uncluttered, and functioning correctly.
- Verify that all necessary PPE is available and in good condition.
- Locate the nearest eyewash station and safety shower before commencing work.
- Have appropriate spill containment materials readily accessible.

Handling

- Conduct all work with **1-Bromoundecane-d3** inside a certified chemical fume hood.
- Avoid direct contact with skin and eyes. Do not breathe mist, vapors, or spray.
- Use compatible labware (e.g., glass, Teflon®).
- Keep containers tightly closed when not in use.

Post-Handling

- Thoroughly wash hands with soap and water after handling, even if gloves were worn.
- Clean all contaminated surfaces in the fume hood.
- Properly remove and dispose of contaminated gloves and other disposable PPE.

Disposal Plan

Proper disposal of **1-Bromoundecane-d3** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste containing **1-Bromoundecane-d3** in a designated, properly labeled, and sealed container. Do not mix with other waste.
- Container Management: Handle uncleaned containers as you would the product itself.
- Disposal Procedure: Dispose of the chemical waste through a licensed hazardous material disposal company. Ensure compliance with all federal and local regulations regarding chemical waste disposal.

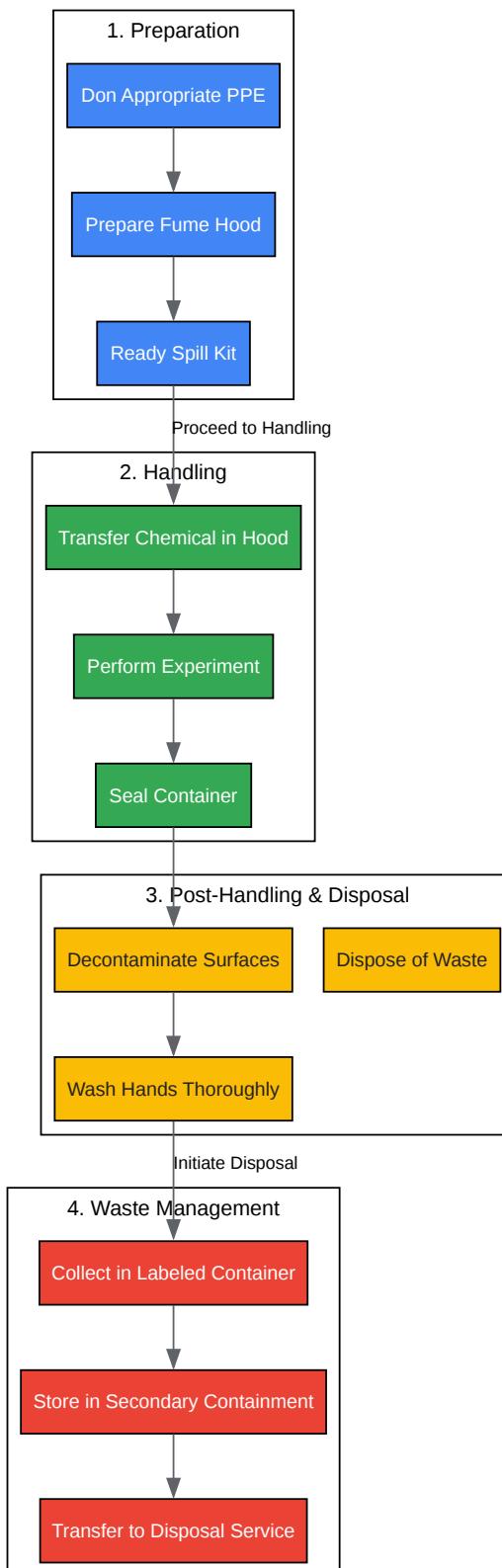
First Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, seek medical attention.
Skin Contact	Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation occurs, get medical advice.
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **1-Bromoundecane-d3** in a laboratory setting.

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Caption: Safe handling workflow for **1-Bromoundecane-d3**.

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References

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